

# Spectroscopic Profile of o-Cymene: A Technical Guide

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## Compound of Interest

Compound Name: O-Cymene

CAS No.: 25155-15-1

Cat. No.: B3422329

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## Introduction

**o-Cymene** (1-methyl-2-(1-methylethyl)-benzene) is an aromatic hydrocarbon with significant applications in the chemical and pharmaceutical industries. A thorough understanding of its structural and electronic properties is crucial for its use in synthesis, as a solvent, and in the development of new materials. This technical guide provides a comprehensive overview of the spectroscopic data for **o-cymene**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Detailed experimental protocols for acquiring these spectra are also presented to aid researchers in their analytical endeavors.

## Spectroscopic Data

The following sections summarize the key spectroscopic data for **o-cymene**, presented in tabular format for clarity and ease of comparison.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

### <sup>1</sup>H NMR Spectral Data

The <sup>1</sup>H NMR spectrum of **o-cymene** provides information about the different types of protons and their connectivity. The data presented here is typically acquired in deuterated chloroform (CDCl<sub>3</sub>).

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.1-7.2	m	4H	Aromatic protons (H-3, H-4, H-5, H-6)
~3.1	sept	1H	Isopropyl methine proton (CH)
~2.3	s	3H	Methyl protons (Ar-CH <sub>3</sub> )
~1.2	d	6H	Isopropyl methyl protons (CH(CH <sub>3</sub> ) <sub>2</sub> )

### <sup>13</sup>C NMR Spectral Data

The <sup>13</sup>C NMR spectrum reveals the number of distinct carbon environments in the **o-cymene** molecule.

Chemical Shift ( $\delta$ ) ppm	Assignment
~145.7	C-2 (quaternary, isopropyl-substituted)
~135.2	C-1 (quaternary, methyl-substituted)
~129.8	C-4
~126.3	C-5
~125.8	C-6
~125.0	C-3
~33.1	Isopropyl methine carbon (CH)
~24.1	Isopropyl methyl carbons (CH(CH <sub>3</sub> ) <sub>2</sub> )
~19.0	Methyl carbon (Ar-CH <sub>3</sub> )

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by observing the vibrational frequencies of its bonds.[1] The spectrum of **o-cymene** is typically recorded as a neat liquid film.

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3060-3020	Medium	Aromatic C-H stretch
2960-2870	Strong	Aliphatic C-H stretch (isopropyl and methyl)
1605, 1495	Medium-Strong	Aromatic C=C ring stretching
1465	Medium	C-H bend (methyl and methylene)
1385, 1365	Medium	C-H bend (isopropyl gem-dimethyl)
750	Strong	C-H out-of-plane bend (ortho-disubstituted benzene)

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. Electron Ionization (EI) is a common method for analyzing volatile compounds like **o-cymene**.<sup>[2]</sup>

m/z	Relative Intensity (%)	Assignment
134	~30	[M] <sup>+</sup> (Molecular ion)
119	100	[M-CH <sub>3</sub> ] <sup>+</sup> (Base peak)
91	~40	[C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (Tropylium ion)
77	~15	[C <sub>6</sub> H <sub>5</sub> ] <sup>+</sup> (Phenyl ion)

## Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are provided below.

### NMR Spectroscopy (<sup>1</sup>H and <sup>13</sup>C)

Sample Preparation:

- For a <sup>1</sup>H NMR spectrum, accurately weigh 5-10 mg of **o-cymene**. For a <sup>13</sup>C NMR spectrum, a higher concentration of 20-50 mg is recommended.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl<sub>3</sub>) in a clean, dry vial.<sup>[3]</sup>
- Ensure the sample is fully dissolved. If any particulate matter is present, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean 5 mm NMR tube.<sup>[2]</sup>
- The final sample height in the NMR tube should be approximately 4-5 cm.<sup>[3]</sup>
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing ( $\delta = 0.00$  ppm).

- Cap the NMR tube securely.

#### Instrumental Parameters (General):

- Spectrometer: A high-field NMR spectrometer (e.g., 300 MHz or higher) is typically used.
- Temperature: Room temperature (e.g., 298 K).
- $^1\text{H}$  NMR:
  - Pulse sequence: Standard single-pulse experiment.
  - Number of scans: 8-16 scans are usually sufficient.
  - Relaxation delay: 1-2 seconds.
- $^{13}\text{C}$  NMR:
  - Pulse sequence: Proton-decoupled pulse experiment.
  - Number of scans: A larger number of scans (e.g., 128 or more) is required due to the low natural abundance of  $^{13}\text{C}$ .
  - Relaxation delay: 2-5 seconds.

## Infrared (IR) Spectroscopy

#### Sample Preparation (Neat Liquid):

- Ensure the salt plates (e.g., NaCl or KBr) are clean and dry. Handle them by the edges to avoid contamination.
- Place one to two drops of **o-cymene** onto the center of one salt plate.
- Carefully place the second salt plate on top of the first, allowing the liquid to spread into a thin, uniform film between the plates.
- Mount the sandwiched plates in the sample holder of the FTIR spectrometer.

#### Instrumental Parameters:

- Spectrometer: A Fourier Transform Infrared (FTIR) spectrometer.
- Mode: Transmittance.
- Scan Range: Typically 4000-400  $\text{cm}^{-1}$ .
- Resolution: 4  $\text{cm}^{-1}$ .
- Number of Scans: 16-32 scans are averaged to improve the signal-to-noise ratio.
- Background: A background spectrum of the empty sample compartment should be collected before running the sample.

## Mass Spectrometry (GC-MS)

#### Sample Preparation:

- Prepare a dilute solution of **o-cymene** in a volatile organic solvent (e.g., dichloromethane or hexane). A typical concentration is in the range of 10-100  $\mu\text{g/mL}$ .

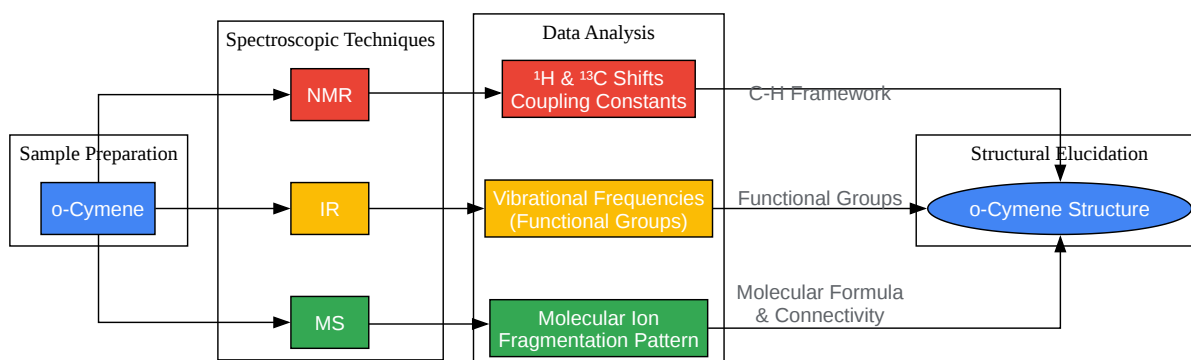
#### Instrumental Parameters (GC-MS with Electron Ionization):

- Gas Chromatograph (GC):
  - Injector: Split/splitless injector, typically operated in split mode with a high split ratio (e.g., 50:1) to prevent column overloading.
  - Injection Volume: 1  $\mu\text{L}$ .
  - Carrier Gas: Helium at a constant flow rate (e.g., 1  $\text{mL/min}$ ).
  - Column: A non-polar capillary column (e.g., 30 m x 0.25 mm ID, 0.25  $\mu\text{m}$  film thickness, with a stationary phase like 5% phenyl methylpolysiloxane).
  - Oven Temperature Program: Start at a low temperature (e.g., 50  $^{\circ}\text{C}$ ) for a few minutes, then ramp up to a higher temperature (e.g., 250  $^{\circ}\text{C}$ ) at a rate of 10-20  $^{\circ}\text{C/min}$ .

- Mass Spectrometer (MS):
  - Ionization Mode: Electron Ionization (EI).[4]
  - Ionization Energy: 70 eV.[4]
  - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
  - Scan Range: m/z 40-300.
  - Source Temperature: Typically 230 °C.
  - Quadrupole Temperature: Typically 150 °C.

## Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the structural elucidation of **o-cymene** using the described spectroscopic techniques.



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Caption: Workflow for **o-cymene** analysis.

This diagram shows how **o-cymene** is analyzed by NMR, IR, and MS to determine its chemical structure.

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